

Established Myeloma Cell Lines for Research

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Compound Focus: ON 146040

CAS No.: 1404231-34-0

Cat. No.: S002830

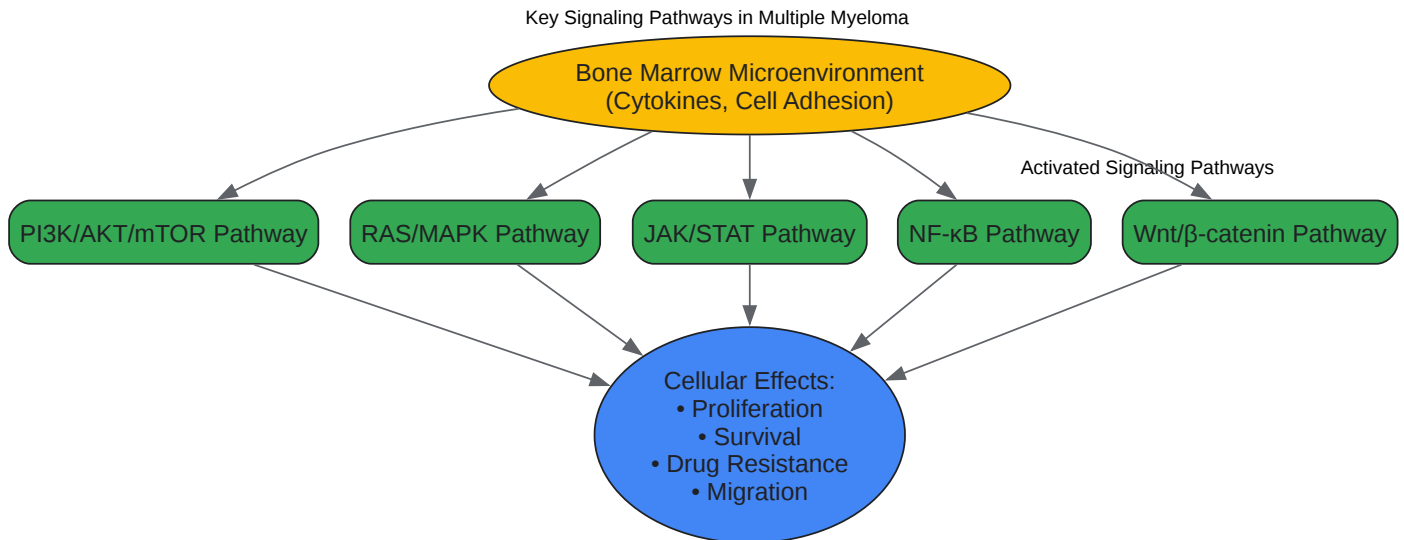
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Cell Line Name	Key Characteristics / Findings	Transcriptional Correlation with Patient Tumors (Median Spearman R) [1]
ANBL-6	Often requires IL-6 for growth, potentially modeling the bone marrow niche [1].	0.54 (Highest ranked)
RPMI-8226	One of the earliest and most widely used lines [1].	0.35 (Ranked 48 of 66)
U-266	One of the earliest and most widely used lines [1].	0.35 (Ranked 52 of 66)
MMM.1	-	0.35 (Lowest ranked)

A 2020 study that correlated global gene expression patterns of 66 MM cell lines with 779 patient tumors found that **ANBL-6 was the most representative of patient disease**, while some widely used lines like RPMI-8226 and U-266 showed poor correlation [1]. Cell lines cultured with **Interleukin-6 (IL-6)** showed significantly improved transcriptional correlations with patient tumors [1].

Signaling Pathways in Multiple Myeloma

Multiple intracellular signaling pathways are crucial in MM pathogenesis. The diagram below illustrates the key pathways and their crosstalk in the bone marrow microenvironment [2] [3].



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These pathways are activated through three main routes in the bone marrow microenvironment [3]:

- **Soluble Factors:** Cytokines (e.g., IL-6, IGF-1) secreted by bone marrow stromal cells and other accessory cells [2] [3].
- **Cell Adhesion:** Physical interaction between MM cells and bone marrow stromal cells via adhesion molecules [3].
- **Exosomes:** Secreted membrane vesicles that transfer bioactive molecules between cells [3].

Guidance for Your Research

Given that "ON 146040" is not identified in the literature, here are steps you can take to proceed with your work:

- **Verify the Identifier:** Double-check the cell line name for potential typographical errors. "ON" could be a prefix from a specific institution's collection.
- **Contact Repositories:** Reach out to major biological resource centers like the **ATCC** or **DSMZ** to inquire if they hold or have records of this cell line.

- **Consider Established Alternatives:** For your experimental work, selecting a well-characterized cell line like **ANBL-6** (for its high patient similarity) or others such as **RPMI-8226** and **U-266** (for historical comparison) may be more feasible and reliable [1].

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References

1. Evaluating the efficacy of multiple myeloma cell lines as ... [pmc.ncbi.nlm.nih.gov]
2. Multiple myeloma: signaling pathways and targeted therapy [pmc.ncbi.nlm.nih.gov]
3. Signaling Pathway Mediating Myeloma Cell Growth and Survival [pmc.ncbi.nlm.nih.gov]

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